

Technical Support Center: LiBOB Electrolytes for Low-Temperature Applications

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Compound of Interest

Compound Name: *Lithium bis(oxalate)borate*

Cat. No.: *B027378*

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Welcome to the Technical Support Center for LiBOB Electrolytes. This resource is designed for researchers, scientists, and professionals in drug development who are utilizing **Lithium Bis(oxalate)borate** (LiBOB) in electrolyte formulations and encountering challenges with low-temperature performance. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key performance data to assist in your research and development efforts.

Troubleshooting Guide & FAQs

This section addresses common issues encountered during low-temperature experiments with LiBOB-based electrolytes.

Q1: My cell's capacity drops sharply when the temperature is lowered below 0°C. What are the likely causes and how can I address this?

A significant capacity drop at sub-zero temperatures is a common issue with LiBOB electrolytes and is primarily attributed to a combination of factors:

- **Increased Electrolyte Viscosity:** LiBOB-based electrolytes, particularly in standard carbonate solvents like ethylene carbonate (EC) and propylene carbonate (PC), become significantly more viscous at low temperatures.^{[1][2]} This increased viscosity impedes the movement of lithium ions, leading to poor ionic conductivity.

- **Reduced Ionic Conductivity:** The sluggish ion transport directly results in a decrease in the electrolyte's ionic conductivity.[1][2] Below a certain threshold, the electrolyte can no longer sustain the required ion flow for the electrochemical reactions, causing a sharp decline in capacity.
- **Increased Charge Transfer Resistance (R_{ct}):** At the electrode-electrolyte interface, the process of desolvating lithium ions and their subsequent transfer into the electrode material becomes kinetically hindered at low temperatures.[1][2][3] This is observed as a large increase in the charge transfer resistance in Electrochemical Impedance Spectroscopy (EIS) measurements.[3][4]

Troubleshooting Steps:

- **Optimize the Solvent System:**
 - **Introduce Low-Viscosity Co-solvents:** Incorporate ester-based co-solvents such as ethyl acetate (EA), methyl propionate (MP), or ethyl butyrate (EB) into your carbonate-based electrolyte.[5][6][7] These esters have lower melting points and viscosities, which can significantly improve the low-temperature performance. A formulation of 0.7 kmol/m³ LiBOB in a 1:1 (wt) mixture of γ -butyrolactone (GBL) and ethyl acetate (EA) has been shown to be effective for low-temperature applications.[5]
 - **Reduce EC Content:** While EC is excellent for forming a stable Solid Electrolyte Interphase (SEI), its high melting point (36.4 °C) contributes to electrolyte freezing and high viscosity at low temperatures.[6] Reducing the EC concentration or using EC-free formulations can improve low-temperature performance.
- **Adjust LiBOB Concentration:** The optimal salt concentration can be a trade-off between having enough charge carriers and avoiding excessively high viscosity. For low-temperature applications, a slightly lower concentration of LiBOB (e.g., 0.7 M) may be more effective than higher concentrations (e.g., 1.0 M).[5]
- **Incorporate Additives:**
 - **Film-Forming Additives:** Additives like vinylene carbonate (VC) or fluoroethylene carbonate (FEC) can help form a more robust and stable SEI layer on the anode. A stable SEI is

crucial, especially when using ester-based co-solvents that might not be as effective at SEI formation as EC.

- Lithium Salt Additives: Using a dual-salt system, for instance by adding a small amount of another lithium salt like LiBF_4 or LiDFOB , can sometimes improve the overall electrolyte properties, including low-temperature performance.

Q2: I'm seeing a very large semicircle in the Nyquist plot from my EIS measurements at low temperatures. What does this signify and what are my options?

A large semicircle in the mid-frequency region of a Nyquist plot corresponds to a high charge transfer resistance (R_{ct}).^{[3][8][9]} At low temperatures, the R_{ct} often becomes the dominant contributor to the total cell impedance.^{[4][10]} This indicates that the kinetics of the lithium-ion transfer at the electrode-electrolyte interface are very sluggish.

Interpretation and Solutions:

- Sluggish Desolvation/Intercalation: The large R_{ct} suggests a high energy barrier for the desolvation of Li^+ ions from the solvent sheath and their subsequent intercalation into the active material of the electrode.
- Poor Interfacial Properties: The composition and quality of the SEI layer on the anode and the cathode electrolyte interphase (CEI) on the cathode play a crucial role. A resistive or unstable interface will exacerbate the increase in R_{ct} at low temperatures.

Troubleshooting Strategies:

- Review Your Electrolyte Formulation: As with addressing capacity fade, modifying the solvent system to include low-viscosity co-solvents can lower the desolvation energy barrier and thus reduce the R_{ct} .
- Improve the SEI Layer: The reduction of the BOB anion contributes to the formation of the SEI layer.^[11] Ensure that your formation cycling protocol is optimized to create a stable and ionically conductive SEI. The use of film-forming additives can be beneficial here.
- Consider the Electrodes: While the electrolyte is a primary factor, the properties of the electrode materials also influence the R_{ct} . For instance, electrodes with smaller particle

sizes and higher surface areas can sometimes exhibit lower impedance.

Q3: My LiBOB electrolyte appears to have poor solubility in my chosen carbonate solvent system at low temperatures. What can I do?

LiBOB is known to have lower solubility in common carbonate solvents compared to other lithium salts like LiPF_6 , and this issue is more pronounced at lower temperatures.^[2]

Solutions:

- Utilize Co-solvents: Solvents like γ -butyrolactone (GBL) can improve the solubility of LiBOB.
- Optimize Salt Concentration: Experiment with slightly lower concentrations of LiBOB that remain soluble at your target low temperature.
- Gentle Heating and Agitation: During electrolyte preparation, gentle heating and continuous stirring can help in completely dissolving the LiBOB salt. However, ensure the electrolyte is cooled to the desired operating temperature before use in a cell.

Quantitative Data on LiBOB Electrolyte Performance

The following tables summarize key performance metrics of LiBOB-based electrolytes at various temperatures.

Table 1: Ionic Conductivity of LiBOB Electrolytes at Different Temperatures

Electrolyte Composition	Temperature (°C)	Ionic Conductivity (mS/cm)
1 M LiBOB in GVL	50	~8.0
	25	~5.0
	0	~2.5
	-10	~1.8
	-20	~1.0
	-30	~0.5
0.7 M LiBOB in EC/DMC/ γ -BL/EA (2:1:1:6)	25	~6.0
	-20	~2.0
	-30	~1.2
	-40	~0.7
1 M LiBOB in PC	25	~2.5
	0	~1.0
	-20	~0.3
1 M LiBOB in DME	25	~10.0
	0	~4.5
	-20	~1.8

Data compiled and estimated from various sources, including[\[12\]](#)[\[13\]](#).

Table 2: Viscosity of LiBOB Electrolytes at Different Temperatures

Electrolyte Composition	Temperature (°C)	Viscosity (mPa·s)
1 M LiBOB in GVL	50	~3.0
25	~5.5	
0	~12.0	
-10	~20.0	
-20	~40.0	
-30	~90.0	
1.2 M LiPF ₆ in EC/EMC/DMC (25:5:70)	25	~3.5
0	~8.0	
-20	~25.0	

Data compiled and estimated from various sources, including[\[12\]](#)[\[14\]](#).

Table 3: Low-Temperature Discharge Capacity Retention of Li-ion Cells with LiBOB-based Electrolytes

Cathode/Anode	Electrolyte Composition	Temperature (°C)	C-Rate	Capacity Retention (%)
Graphite/LiNi _{0.8} C 0 _{0.15} Al _{0.05} O ₂	1.0 M LiPF ₆ in EC/EMC/MP (20:60:20)	-50	0.1C	~60
Graphite/LiFePO ₄	1 M LiDFOB/LiBF ₄ in EC/DEC/DMS	-40	1C	~55.7
Graphite/LiFePO ₄	0.7 M LiBF ₄ /0.3 M LiODFB	-40	1C	~89.9

Data compiled from various sources for comparison, including[\[7\]](#)[\[15\]](#).

Experimental Protocols

This section provides detailed methodologies for key experiments to evaluate the low-temperature performance of LiBOB electrolytes.

Protocol 1: Ionic Conductivity Measurement at Low Temperatures

Objective: To determine the ionic conductivity of the LiBOB electrolyte as a function of temperature.

Materials and Equipment:

- Conductivity meter with a two-pole or four-pole conductivity cell (e.g., METTLER TOLEDO InLab 710 or similar).[\[16\]](#)
- Temperature-controlled chamber or cryostat.
- Hermetically sealed container for the electrolyte sample.
- Argon-filled glovebox for sample preparation.
- Standard conductivity solution for calibration (e.g., 12.88 mS/cm KCl).[\[16\]](#)
- Deionized water and appropriate solvent (e.g., isopropyl alcohol) for cleaning.

Procedure:

- Calibration: Calibrate the conductivity probe at room temperature using a standard conductivity solution. Ensure the cell constant is accurately determined.
- Sample Preparation: Inside an argon-filled glovebox, place the LiBOB electrolyte into a clean, dry, hermetically sealed measurement cell. Ensure the electrodes of the conductivity probe are fully immersed in the electrolyte.
- Temperature Control: Place the sealed measurement cell inside the temperature-controlled chamber.

- Measurement:
 - Set the chamber to the desired low temperature (e.g., 10°C, 0°C, -10°C, -20°C, -30°C).
 - Allow sufficient time for the electrolyte to reach thermal equilibrium (at least 1-2 hours).
 - Measure the resistance or conductivity using the meter. It is recommended to take multiple readings at each temperature to ensure stability.
 - Record the temperature and the corresponding conductivity value.
- Data Analysis:
 - If the meter provides resistance (R), calculate the conductivity (σ) using the formula: $\sigma = K_{\text{cell}} / R$, where K_{cell} is the cell constant.
 - Plot the ionic conductivity as a function of temperature. An Arrhenius plot ($\ln(\sigma)$ vs. $1/T$) can be used to determine the activation energy for ion transport.

Protocol 2: Electrochemical Stability Window (ESW) Determination using Linear Sweep Voltammetry (LSV)

Objective: To determine the voltage range over which the LiBOB electrolyte remains stable without significant decomposition.

Materials and Equipment:

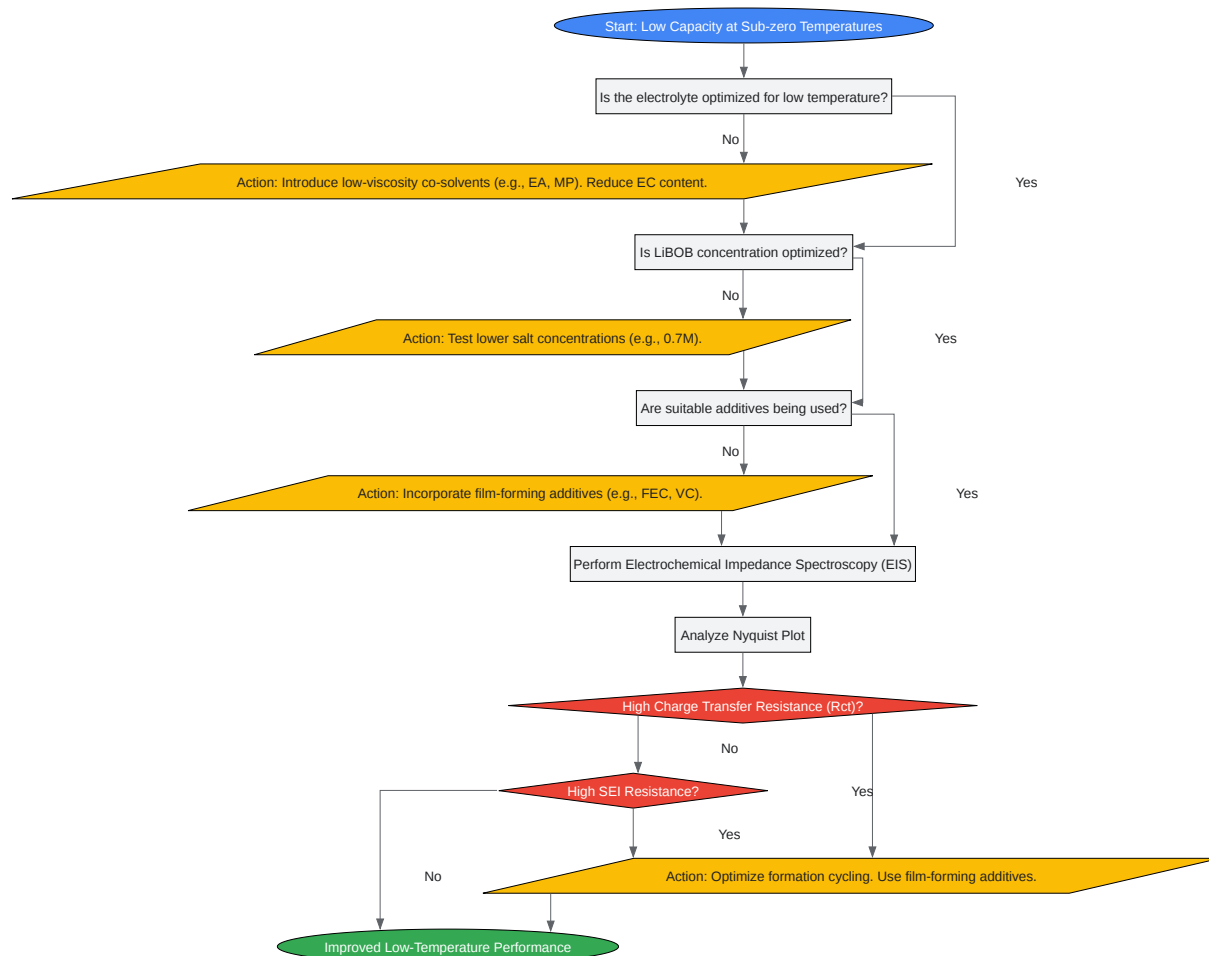
- Potentiostat/Galvanostat with EIS capability.
- Three-electrode cell setup (e.g., coin cell with a lithium reference electrode).
- Working electrode (e.g., platinum, glassy carbon, or stainless steel).
- Counter and reference electrodes (lithium foil).
- Temperature-controlled chamber.
- Argon-filled glovebox for cell assembly.

Procedure:

- **Cell Assembly:** Inside an argon-filled glovebox, assemble a three-electrode cell with the LiBOB electrolyte. The working electrode should be an inert material to avoid reactions with the electrode itself.
- **Temperature Control:** Place the cell in the temperature-controlled chamber and allow it to stabilize at the desired low temperature.
- **LSV Measurement:**
 - Set the potentiostat to perform a linear sweep voltammetry experiment.
 - **Anodic Scan:** Sweep the potential of the working electrode from the open-circuit potential (OCP) to a high potential (e.g., 5.5 V vs. Li/Li⁺) at a slow scan rate (e.g., 0.1-1 mV/s).
 - **Cathodic Scan:** Sweep the potential from the OCP to a low potential (e.g., -0.5 V vs. Li/Li⁺) at the same slow scan rate.
- **Data Analysis:**
 - Plot the current response as a function of the applied potential.
 - The electrochemical stability window is defined by the potentials at which a significant increase in current is observed, indicating the onset of electrolyte oxidation (anodic limit) and reduction (cathodic limit). A cutoff current density (e.g., 0.01-0.1 mA/cm²) is often used to define these limits.

Visualizations

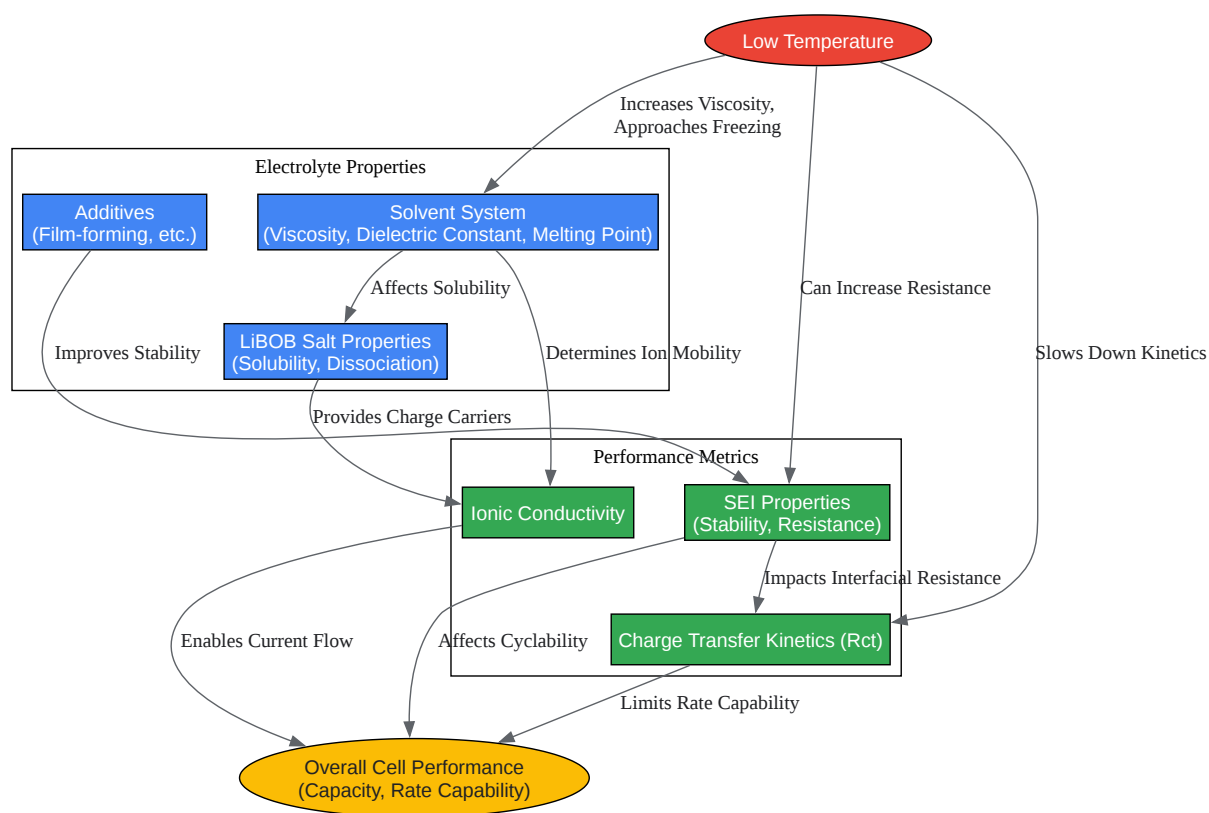
Diagram 1: Troubleshooting Workflow for Low-Temperature Capacity Fade



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Caption: A logical workflow for diagnosing and addressing capacity fade in LiBOB electrolytes at low temperatures.

Diagram 2: Factors Influencing Low-Temperature Performance of LiBOB Electrolytes



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Caption: Interplay of factors affecting the low-temperature performance of LiBOB electrolyte systems.

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